

2,5-Bis(trifluoromethyl)bromobenzene molecular weight and formula

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Compound of Interest

Compound Name:	2,5-Bis(trifluoromethyl)bromobenzene
Cat. No.:	B1273128

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An In-depth Technical Guide on 2,5-Bis(trifluoromethyl)bromobenzene

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of chemical reagents is paramount. This document provides core information on **2,5-Bis(trifluoromethyl)bromobenzene**, a halogenated hydrocarbon used in various research applications.

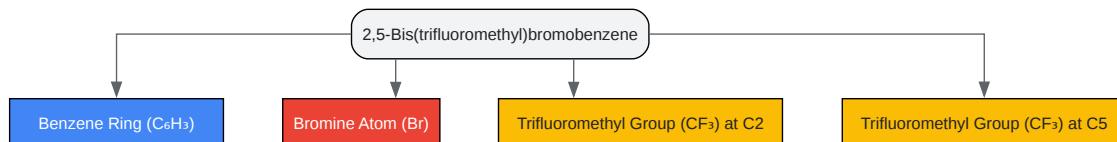
Core Molecular Data

The fundamental quantitative data for **2,5-Bis(trifluoromethyl)bromobenzene** is summarized below. This information is critical for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value	Citations
Molecular Formula	C ₈ H ₃ BrF ₆	[1] [2]
Linear Formula	(CF ₃) ₂ C ₆ H ₃ Br	[3]
Molecular Weight	293.00 g/mol	[2] [3]
CAS Number	7617-93-8	[1] [2] [3]

Structural Composition

The structural arrangement of **2,5-Bis(trifluoromethyl)bromobenzene** is key to its reactivity and function. The molecule consists of a central benzene ring with three substituents: one bromine atom and two trifluoromethyl groups at positions 2 and 5.



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